

# Boiling Point Variations Among C<sub>10</sub>H<sub>22</sub> Isomers: A Comparative Analysis

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## Compound of Interest

Compound Name: 2,3,4,4-Tetramethylhexane

CAS No.: 52897-12-8

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A comprehensive review of the boiling points of decane isomers reveals a clear correlation between molecular structure and physical properties. Increased branching consistently leads to a reduction in boiling point, a phenomenon attributable to the corresponding decrease in the surface area available for intermolecular van der Waals forces.

This guide provides a comparative analysis of the boiling points for a selection of C<sub>10</sub>H<sub>22</sub> isomers, supported by experimental data. It is intended for researchers, scientists, and drug development professionals who require a fundamental understanding of how isomeric structures influence physicochemical characteristics.

## Comparative Boiling Point Data

The boiling points of various C<sub>10</sub>H<sub>22</sub> isomers are summarized in the table below. The data clearly illustrates that the straight-chain isomer, n-decane, possesses the highest boiling point. As the degree of branching increases, the boiling point systematically decreases.

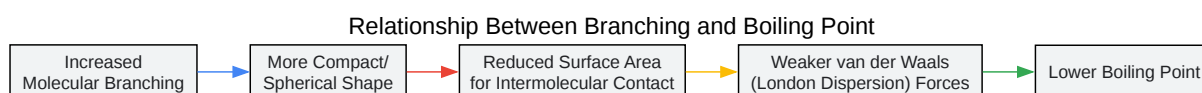
Isomer Name	Structure	Boiling Point (°C)
n-Decane	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>8</sub> CH <sub>3</sub>	174.2[1]
2-Methylnonane	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>6</sub> CH(CH <sub>3</sub> ) <sub>2</sub>	166-169[2][3]
3-Methylnonane	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>5</sub> CH(CH <sub>3</sub> )CH <sub>2</sub> CH <sub>3</sub>	166-167[4]
2,3-Dimethyloctane	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>4</sub> CH(CH <sub>3</sub> )CH(CH <sub>3</sub> ) 2	164.32[5]
3,3-Dimethyloctane	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>4</sub> C(CH <sub>3</sub> ) <sub>2</sub> CH <sub>2</sub> CH <sub>3</sub>	~161[6]
2,2-Dimethyloctane	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>5</sub> C(CH <sub>3</sub> ) <sub>3</sub>	155[7]

## The Influence of Molecular Geometry on Intermolecular Forces

The observed trend in boiling points among the C<sub>10</sub>H<sub>22</sub> isomers is a direct consequence of the nature of London dispersion forces, a type of van der Waals force. These forces are dependent on the surface area of a molecule.

- n-Decane, with its linear structure, allows for maximum surface area contact between adjacent molecules, leading to stronger intermolecular attractions that require more energy to overcome, resulting in a higher boiling point.[8]
- Branched isomers, such as 2-methylnonane and 2,2-dimethyloctane, are more compact and spherical. This reduces the effective surface area for intermolecular interactions, weakening the London dispersion forces and consequently lowering their boiling points.[8]

The relationship between the degree of branching and the boiling point can be visualized as a logical workflow.



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*Figure 1. The causal chain from increased molecular branching to a lower boiling point.*

## Experimental Protocols for Boiling Point

### Determination

The boiling points cited in this guide are determined through established experimental methodologies. The two primary techniques are the distillation method and the capillary method.

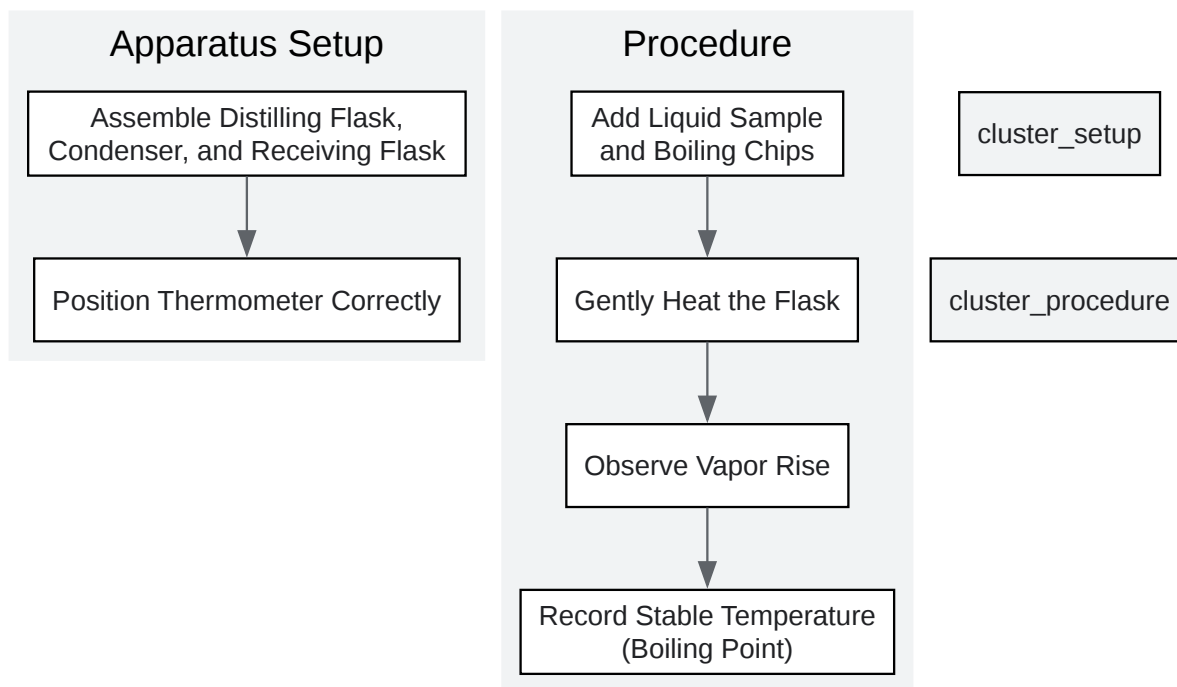
### Distillation Method

This method is suitable for purifying liquids and determining the boiling point of a substance with a sample volume of at least 5 mL.[\[9\]](#)

Protocol:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb is positioned so that its top is level with the side arm of the distilling flask leading to the condenser.[\[9\]](#)
- **Sample and Boiling Chips:** The liquid sample (at least 5 mL) and a few boiling chips are added to the distilling flask to ensure smooth boiling.[\[9\]](#)
- **Heating:** The distilling flask is heated gently.
- **Temperature Reading:** As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature is recorded when it stabilizes, which indicates the boiling point of the liquid.[\[10\]](#)[\[11\]](#) Throughout the distillation, the vapor temperature should remain constant for a pure substance.[\[10\]](#)

## Distillation Workflow



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Figure 2. A simplified workflow for determining boiling point via distillation.

## Capillary Method (Siwoloboff Method)

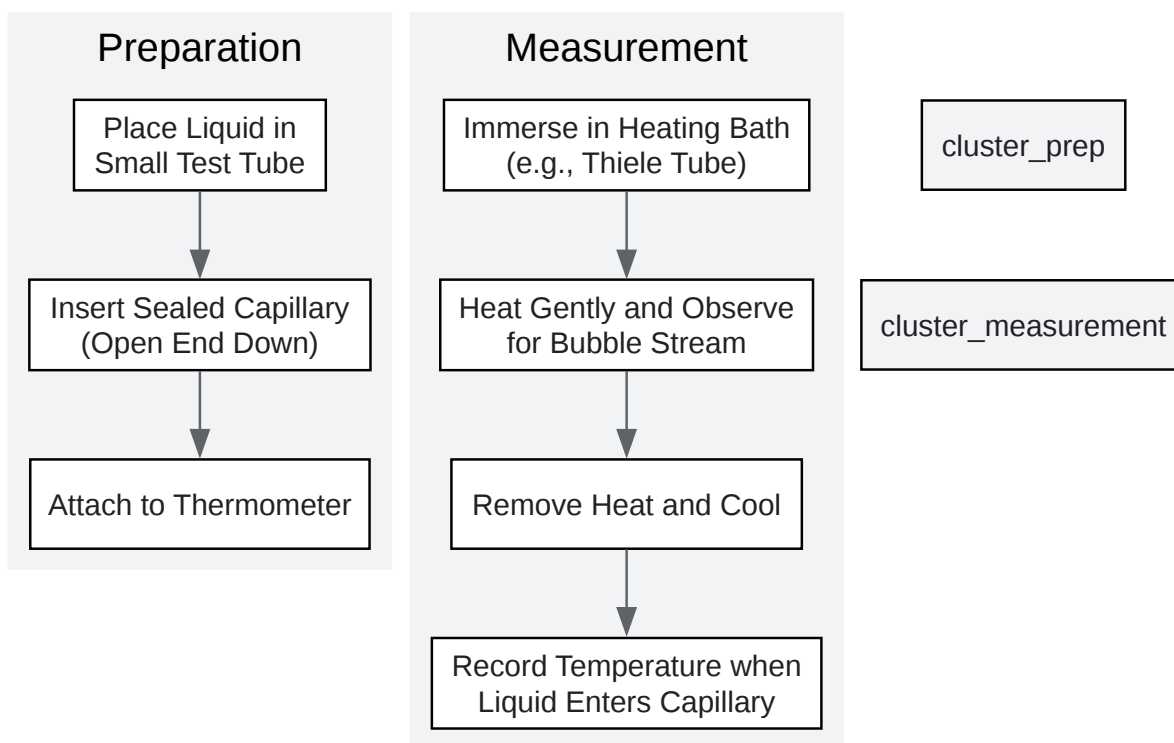
This micro-method is ideal for determining the boiling point of small quantities of a liquid (less than 0.5 mL).<sup>[9][12]</sup>

Protocol:

- Sample Preparation: A small amount of the liquid is placed in a small test tube or fusion tube.<sup>[13][14]</sup>
- Capillary Insertion: A capillary tube, sealed at one end, is placed with the open end down into the liquid.<sup>[13][14]</sup>

- Apparatus Assembly: The test tube is attached to a thermometer. This assembly is then immersed in a heating bath, such as a Thiele tube filled with a high-boiling point liquid like mineral oil or silicone oil.[9][12][13]
- Heating and Observation: The heating bath is heated gently. As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.[9][15]
- Boiling Point Determination: The heat is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[9][12][15]

### Capillary Method Workflow



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Figure 3. A streamlined workflow for the capillary method of boiling point determination.

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- [8. 75 C<sub>10</sub>H<sub>22</sub> isomers of molecular formula C<sub>10</sub>H<sub>22</sub> structural isomers carbon chain isomers structural formula skeletal formula R/S optical isomers stereoisomers stereoisomerism in alkanes Doc Brown's advanced level chemistry revision notes for AQA Edexcel OCR Salters IB US honors courses \[docbrown.info\]](#)
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